

Technical Procurement & Handling Guide: 4-Chloro-2-fluoro-3-methoxybenzyl Bromide

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Compound of Interest

Compound Name:	4-Chloro-2-fluoro-3-methoxybenzyl bromide
CAS No.:	1323966-35-3
Cat. No.:	B1453778

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Executive Summary: The Strategic Scaffold

In modern medicinal chemistry, **4-Chloro-2-fluoro-3-methoxybenzyl bromide** is not merely a reagent; it is a precision-engineered "warhead" carrier.^{[1][2][3][4]} This compound serves as a critical electrophile for installing the 4-chloro-2-fluoro-3-methoxyphenyl moiety—a pharmacophore optimized for metabolic stability and potency.^{[1][2][3][4]}

This guide addresses the technical nuances of sourcing, validating, and handling this lachrymatory intermediate. Unlike generic benzyl bromides, this tri-substituted arene presents unique stability challenges (hydrolysis propensity) and synthesis-derived impurity profiles that can derail late-stage functionalization.^{[1][2][3][4]}

Chemical Identity

Parameter	Specification
CAS Number	1323966-35-3
IUPAC Name	1-(Bromomethyl)-4-chloro-2-fluoro-3-methoxybenzene
Molecular Formula	C ₈ H ₇ BrClFO
Molecular Weight	253.50 g/mol
Physical State	White to off-white crystalline solid or low-melting semi-solid
Storage	2-8°C, Inert Atmosphere (Argon/Nitrogen), Desiccated

Technical Context: Synthesis & Impurity Profiling

To effectively vet suppliers, one must understand the genesis of the material.^{[2][3][4]} The impurity profile is directly causally linked to the synthetic route employed by the manufacturer.^{[1][2][3][4]}

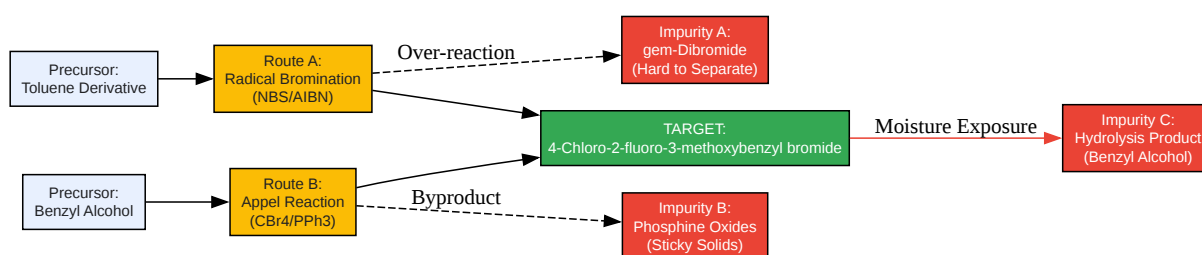
The Two Dominant Synthetic Routes

Most suppliers utilize one of two pathways.^{[1][2][3][4]} Knowing which one allows you to predict—and screen for—specific contaminants.^{[1][2][3][4]}

- Route A: Radical Bromination (The "Scale-Up" Route)
 - Precursor: 4-Chloro-2-fluoro-3-methoxytoluene.^{[1][2][3][4]}
 - Reagents: N-Bromosuccinimide (NBS), AIBN/Benzoyl Peroxide, CCl₄ or PhCF₃.^{[1][2][3][4]}
 - Risk:^{[1][2][5][6]} This route is cost-effective for kg-scale but prone to over-bromination, yielding the gem-dibromide species, which is difficult to separate from the product.^{[1][2][3][4]}
- Route B: Alcohol Activation (The "Pharma-Grade" Route)

- Precursor: (4-Chloro-2-fluoro-3-methoxyphenyl)methanol.[1][2][3][4]
- Reagents: PBr_3 or $\text{CBr}_4/\text{PPh}_3$ (Appel Reaction).[1][2][3][4]
- Risk:[1][2][5][6] Produces phosphorous byproducts (triphenylphosphine oxide) which can co-crystallize with the product.[1][2][3][4]

Visualization: Synthesis Pathways & Critical Impurities[1][4]



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Figure 1: Causal map of synthetic origins and associated impurity risks.[1][2][3][4] Route A risks over-bromination; Route B risks phosphorous contamination.[2][3][4]

Supplier Vetting & Procurement Strategy

Sourcing this compound requires a "Trust but Verify" approach. The combination of the electron-withdrawing fluorine and chlorine atoms makes the benzylic carbon highly electrophilic, increasing its susceptibility to hydrolysis during storage.[1][2][3][4]

Validated Supplier List (Tiered)

Note: Availability fluctuates. Always request a current Certificate of Analysis (CoA).[1][3][4]

Tier	Supplier Name	Role	Primary Value
Tier 1 (Originators)	Matrix Scientific	Manufacturer	High reliability; often holds the original process IP. [1] [2] [3] [4]
Tier 1 (Originators)	Apollo Scientific	Manufacturer	Strong inventory in fluorinated aromatics; UK-based QC. [1] [2] [3] [4]
Tier 2 (Catalog)	Combi-Blocks	Stockist	Excellent for "building block" screening; typically fast shipping. [1] [2] [3] [4]
Tier 2 (Catalog)	Sigma-Aldrich	Aggregator	High QC standards but often higher cost; likely re-packaging Tier 1 sources. [1] [2] [3] [4]
Tier 3 (Bulk)	ChemPur	Bulk Supplier	Good for scale-up (>100g); requires rigorous incoming QC. [1] [2] [3] [4]

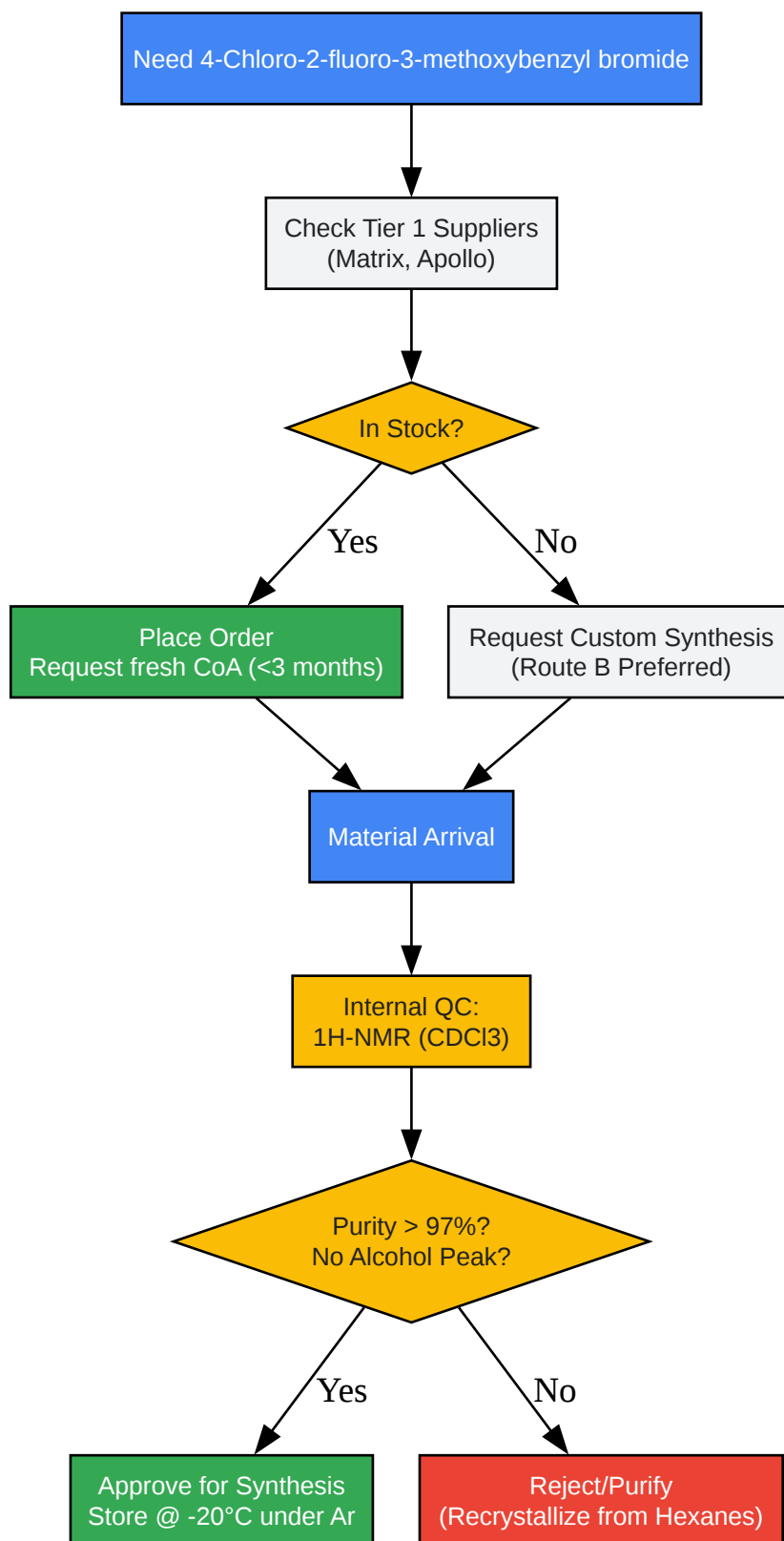
The "Red Flag" QC Protocol

When receiving a batch, do not rely solely on the vendor's CoA. Perform these three checks immediately:

- The "Pop" Test: Upon opening the secondary container, if there is a significant pressure release or an overwhelming acrid smell (stronger than typical lachrymators), significant hydrolysis (producing HBr gas) has occurred.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- H-NMR Integration Check:
 - Target Signal: Benzylic -CH₂- singlet at ~4.5 ppm.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

- Impurity Signal: Benzylic alcohol -CH₂- singlet (shifted upfield) or Aldehyde -CHO (if oxidized).^{[1][2][3][4]}
- Acceptance Criteria: <2% Alcohol content.^{[1][2][3][4]} Alcohol impurities will quench your nucleophile (e.g., amine or phenoxide) in the next step, ruining stoichiometry.^{[1][2][4]}
- Appearance: Should be white/off-white. Yellow/Orange discoloration indicates free bromine (ngcontent-ng-c1989010908="" _nghost-ng-c2127666394="" class="inline ng-star-inserted">) liberation or extensive decomposition.^{[1][3][4]}

Visualization: Procurement Decision Tree



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Figure 2: Logical workflow for sourcing and validating the material to ensure experimental success.

Handling & Safety Protocols

Hazard Classification: Corrosive (Skin/Eye Damage), Lachrymator.[\[1\]\[2\]\[3\]\[4\]](#)

This compound is an alkylating agent.[\[1\]\[2\]\[3\]\[4\]](#) It will alkylate DNA and proteins.[\[1\]\[2\]\[3\]\[4\]](#) It also releases HBr upon contact with moisture (mucous membranes).[\[1\]\[2\]\[3\]\[4\]](#)

Operational Workflow

- Engineering Controls: Handle only in a functioning fume hood.
- Quenching Spills: Do not wipe with water.[\[1\]\[2\]\[3\]\[4\]](#) Cover with a mixture of sodium bicarbonate (ngcontent-ng-c1989010908="" _nghost-ng-c2127666394="" class="inline ng-star-inserted">
) and silica gel to neutralize acidity before sweeping.[\[1\]\[3\]\[4\]](#)
- Glassware: Rinse all glassware with a dilute ammonia or ethanolamine solution in the hood before removing it for washing.[\[1\]\[2\]\[3\]\[4\]](#) This destroys residual alkylating agent.[\[1\]\[2\]\[3\]\[4\]](#)

References

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